

Commercial availability and suppliers of 2,2-Dimethyl-4-oxopentanenitrile

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Compound of Interest

Compound Name: 2,2-Dimethyl-4-oxopentanenitrile

Cat. No.: B2769413 Get Quote

Technical Guide: 2,2-Dimethyl-4-oxopentanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,2-Dimethyl-4-oxopentanenitrile**, a versatile building block in organic synthesis. This document covers its commercial availability, key chemical properties, and its utility in the synthesis of valuable heterocyclic compounds.

Commercial Availability and Suppliers

2,2-Dimethyl-4-oxopentanenitrile is commercially available from several chemical suppliers. It is typically supplied for research and development purposes. Below is a summary of key suppliers and their available product specifications.



Supplier	Product Code/CAS No.	Purity	Available Quantities	Contact Information
Benchchem	B2769413	-	-	Not specified
Biosynth	IBA23513	-	Custom	INVALID-LINK
CymitQuimica	3D-IBA23513	Min. 95%	100mg, 1g	INVALID-LINK [1]
BLD Pharm	33235-13-1	-	-	INVALID-LINK [2]

Chemical and Physical Properties

This section summarizes the key physicochemical properties of **2,2-Dimethyl-4-oxopentanenitrile**.

Property	Value	Source
CAS Number	33235-13-1	PubChem[3], CymitQuimica[1], Biosynth[4]
Molecular Formula	C7H11NO	PubChem[3], CymitQuimica[1], Biosynth[4]
Molecular Weight	125.17 g/mol	PubChem[3], CymitQuimica[1], Biosynth[4]
IUPAC Name	2,2-dimethyl-4- oxopentanenitrile	PubChem[3]
SMILES	CC(=O)CC(C)(C)C#N	PubChem[3], Biosynth[4]
Physical Description	Not specified, likely a liquid or low-melting solid	-
Solubility	Not specified	-

Synthesis and Experimental Protocols

Foundational & Exploratory





2,2-Dimethyl-4-oxopentanenitrile belongs to the class of β-ketonitriles.[5] A general and key synthetic strategy for this class of compounds is the acylation of a nitrile anion.[5][6] Specifically for **2,2-Dimethyl-4-oxopentanenitrile**, a feasible approach involves the acylation of the anion of isobutyronitrile (2-methylpropanenitrile).[5]

While a specific, detailed experimental protocol for the synthesis of **2,2-Dimethyl-4-oxopentanenitrile** is not readily available in the public domain, a general procedure for the synthesis of β -ketonitriles from esters and nitriles using potassium tert-butoxide can be adapted.[7]

Representative Experimental Protocol for the Synthesis of β -Ketonitriles (Adapted for **2,2-Dimethyl-4-oxopentanenitrile**):

Disclaimer: This is a generalized protocol and may require optimization for the specific synthesis of **2,2-Dimethyl-4-oxopentanenitrile**.

Materials:

- Isobutyronitrile
- An appropriate acetylating agent (e.g., ethyl acetate)
- Potassium tert-butoxide (KOt-Bu)
- Anhydrous tetrahydrofuran (THF)
- Dilute hydrochloric acid (HCl)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the acetylating agent (e.g., ethyl acetate, 1.0 equivalent) in anhydrous THF.
- Add isobutyronitrile (1.0-1.2 equivalents) to the solution.



- Cool the mixture in an ice bath.
- Slowly add potassium tert-butoxide (1.5-2.0 equivalents) portion-wise, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly adding dilute hydrochloric acid until
 the mixture is acidic (pH ~5-6).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude **2,2-Dimethyl-4-oxopentanenitrile** can be purified by vacuum distillation or column chromatography on silica gel.

Applications in Synthesis

2,2-Dimethyl-4-oxopentanenitrile is a valuable intermediate in organic synthesis, particularly for the construction of heterocyclic compounds.

Synthesis of Pyrazole Derivatives

β-Ketonitriles are common precursors for the synthesis of pyrazole derivatives through condensation reactions with hydrazine or its derivatives.[5][8][9]

Generalized Experimental Protocol for Pyrazole Synthesis:

Materials:

2,2-Dimethyl-4-oxopentanenitrile



- Hydrazine hydrate or a substituted hydrazine
- Ethanol or acetic acid (as solvent)

Procedure:

- Dissolve **2,2-Dimethyl-4-oxopentanenitrile** (1.0 equivalent) in a suitable solvent such as ethanol or acetic acid in a round-bottom flask.
- Add hydrazine hydrate or a substituted hydrazine (1.0-1.1 equivalents) to the solution.
- The reaction mixture can be stirred at room temperature or heated to reflux, depending on the reactivity of the substrates. Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture to room temperature.
- If a precipitate forms, it can be collected by filtration, washed with a cold solvent, and dried.
- If no precipitate forms, the solvent is removed under reduced pressure, and the resulting residue can be purified by recrystallization or column chromatography.

Intermediate in Agrochemical Synthesis

This compound and its structural analogs serve as intermediates in the synthesis of agrochemicals. For instance, isobutyronitrile, a precursor to **2,2-Dimethyl-4-oxopentanenitrile**, is a starting material for the synthesis of the fungicide metconazole.[5]

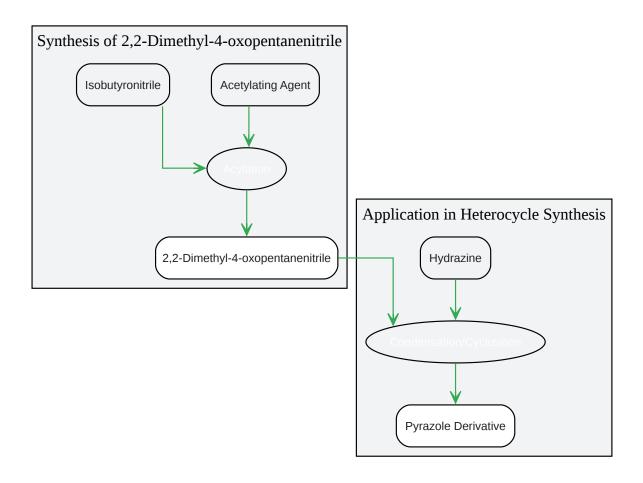
Signaling Pathways and Biological Activity

Based on the available literature, **2,2-Dimethyl-4-oxopentanenitrile** is primarily utilized as a chemical intermediate in organic synthesis. There is currently no significant published research detailing its involvement in specific biological signaling pathways or its use as a lead compound in drug development. Some preliminary research has suggested potential antimicrobial activity and interaction with P-glycoprotein, but these findings are not extensively documented.[5]

Visualizations Synthetic Workflow



The following diagram illustrates the general synthetic utility of **2,2-Dimethyl-4-oxopentanenitrile** as a building block.



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Caption: General synthetic route and application of **2,2-Dimethyl-4-oxopentanenitrile**.

Logical Relationship of Synthetic Steps

This diagram outlines the logical progression from starting materials to a key application of the target compound.





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Caption: Logical workflow from precursors to pyrazole synthesis.

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